

# (2,3,5-Trifluorophenyl)methanamine safety data sheet (SDS) information

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## Compound of Interest

Compound Name: (2,3,5-Trifluorophenyl)methanamine

Cat. No.: B1306604

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An In-Depth Technical Guide to the Safe Handling of **(2,3,5-Trifluorophenyl)methanamine**

## Introduction

**(2,3,5-Trifluorophenyl)methanamine**, also known as 2,3,5-Trifluorobenzylamine, is a fluorinated organic compound utilized in various laboratory and manufacturing applications, including as a building block in the synthesis of more complex molecules in the pharmaceutical and agrochemical industries. Its chemical structure, featuring a trifluorinated phenyl ring, imparts unique properties that are valuable in drug development and materials science. However, these same properties necessitate a thorough understanding of its potential hazards.

This guide serves as a technical resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of the safety data associated with **(2,3,5-Trifluorophenyl)methanamine**. The information herein is synthesized from authoritative Safety Data Sheets (SDS) to ensure a high degree of accuracy and trustworthiness, enabling laboratory personnel to implement field-proven safety protocols. The core directive of this document is to move beyond mere compliance and foster a deep, causal understanding of the material's hazards and the rationale behind each safety recommendation.

## GHS Hazard Profile and Classification

The primary and most critical hazard associated with **(2,3,5-Trifluorophenyl)methanamine** is its corrosive nature. According to aggregated GHS data submitted to the European Chemicals

Agency (ECHA), the compound is classified as causing severe skin burns and eye damage[1]. This classification underscores the potential for irreversible tissue damage upon contact and dictates the stringent handling protocols detailed in this guide.

In addition to its corrosive properties, some safety data sheets indicate that it may cause respiratory irritation upon inhalation[2]. Therefore, exposure via all routes—dermal, ocular, and respiratory—must be meticulously controlled.

Table 1: GHS Classification for **(2,3,5-Trifluorophenyl)methanamine**

GHS Classification Element	Description	Source
Pictogram	Corrosion	[1]
Signal Word	Danger	[1]
Hazard Statement	H314: Causes severe skin burns and eye damage.	[1]
Hazard Class	Skin Corrosion / Irritation (Category 1C)	[1]
Additional Hazard	May cause respiratory irritation.	[2]

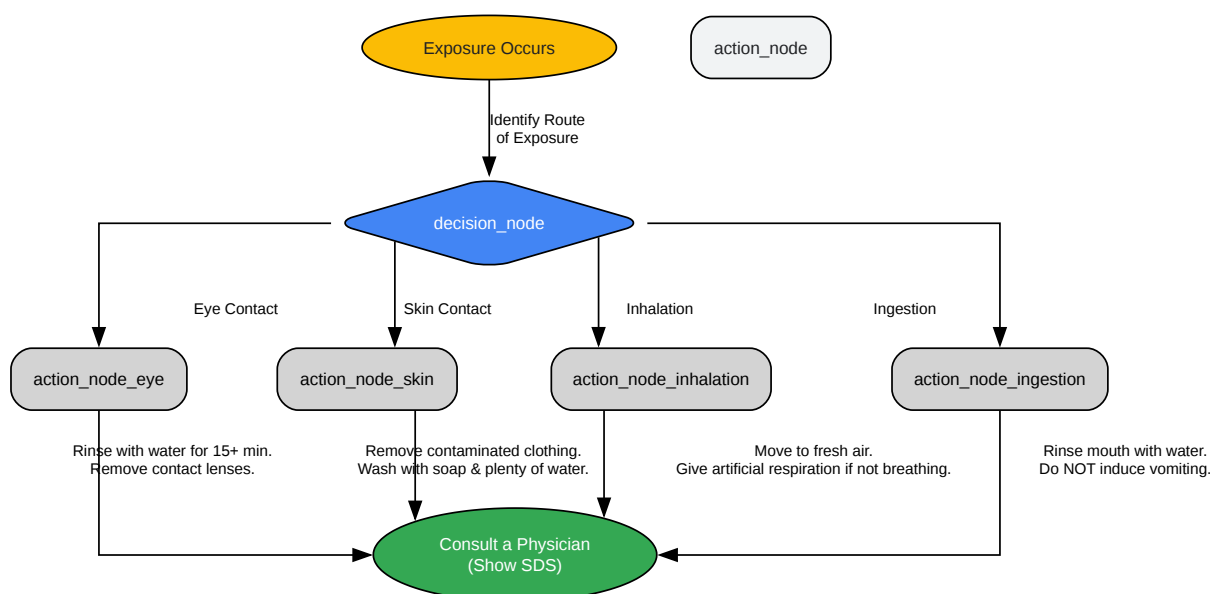
- Expert Insight: A "Category 1C" skin corrosion classification signifies that the substance can cause full-thickness destruction of skin tissue after an exposure of up to 4 hours. For laboratory personnel, this means that even brief, seemingly minor contact can lead to severe and permanent injury. The self-validating principle here is to treat any potential contact as a serious incident and to be equipped with the appropriate emergency response measures at all times.

## Emergency First-Aid Protocols

Immediate and appropriate first aid is critical to mitigating injury in the event of an accidental exposure. The following protocols are based on standard emergency procedures for corrosive

materials. All laboratory personnel must be familiar with the location and operation of emergency eyewash stations and safety showers.

A general advisory for any exposure is to consult a physician and show them the Safety Data Sheet for the substance[2].



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Caption: Emergency First-Aid Decision Workflow for **(2,3,5-Trifluorophenyl)methanamine** Exposure.

Step-by-Step Methodologies:

- In Case of Eye Contact: Immediately flush the eyes thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. An urgent consultation with a physician is mandatory[2].

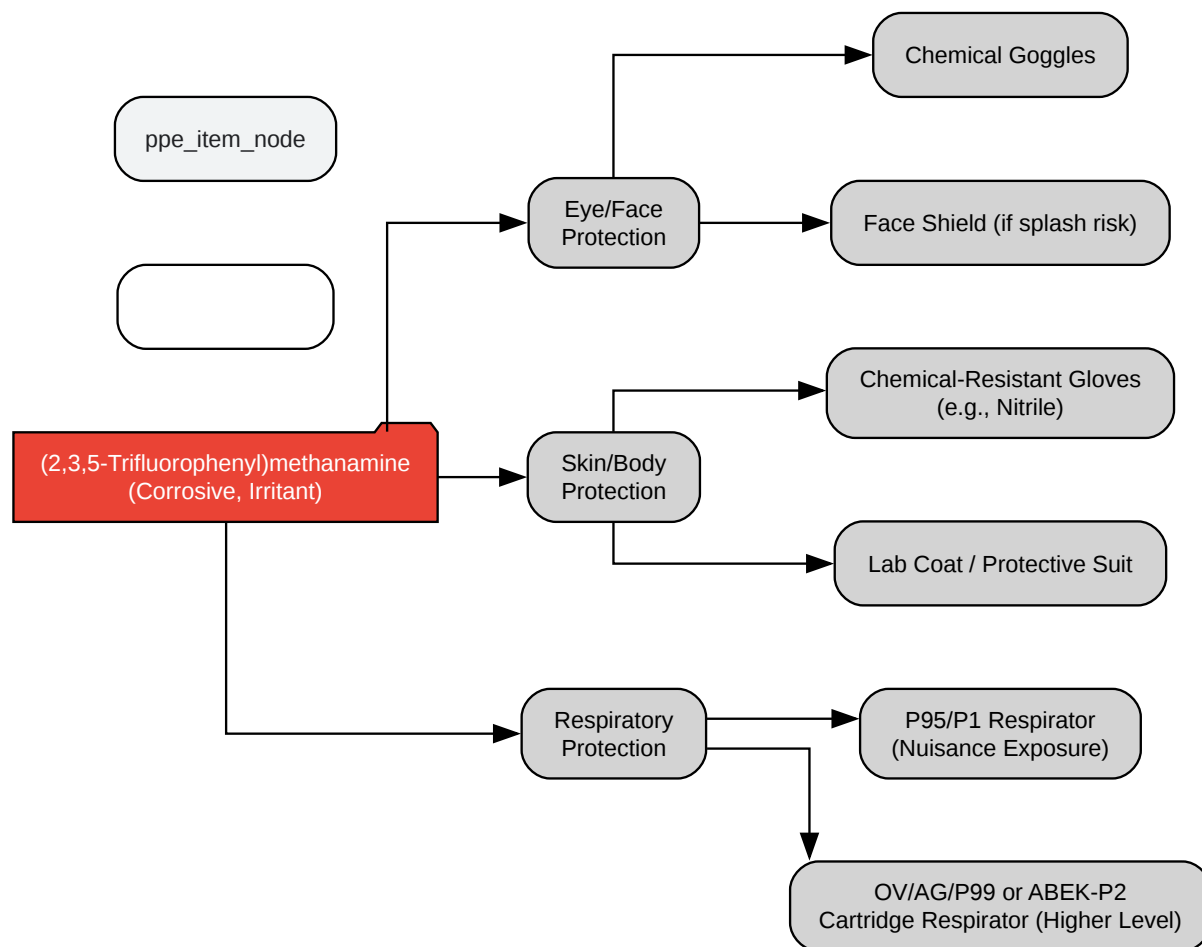
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove all contaminated clothing and shoes. A physician should be consulted[2].
- If Inhaled: Move the person to an area with fresh air. If the individual is not breathing, trained personnel should administer artificial respiration. Consult a physician[2].
- If Swallowed: Rinse the mouth with water. Never give anything by mouth to a person who is unconscious. Do not induce vomiting. Seek immediate medical attention[2].

## Safe Handling and Personal Protective Equipment (PPE)

The cornerstone of safety when working with this compound is preventing contact. This is achieved through a combination of engineering controls and a robust personal protective equipment (PPE) regimen.

**Engineering Controls:** Work should be conducted in a well-ventilated area to prevent the buildup of vapors. The use of a certified chemical fume hood is strongly recommended to avoid breathing vapors, mist, or gas[2]. Eyewash stations and safety showers must be in close proximity to the workstation.

**Personal Protective Equipment (PPE) Protocol:** A self-validating PPE protocol ensures that all potential routes of exposure are protected. The selection of PPE is not merely a checklist but a response to the specific hazards of the compound.



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Caption: Required Personal Protective Equipment (PPE) for Handling the Compound.

- Eye and Face Protection: Wear chemical safety goggles that conform to NIOSH (US) or EN 166 (EU) standards. A face shield should be used in situations where splashing is a significant risk.
- Hand Protection: Wear suitable chemical-resistant gloves. Wash and dry hands after use.
- Body Protection: A laboratory coat is mandatory. For tasks with a higher risk of exposure, a full protective suit may be necessary.

- **Respiratory Protection:** The appropriate level of respiratory protection depends on the potential for airborne exposure. For nuisance levels, a P95 (US) or P1 (EU EN 143) particle respirator is advised. For higher-level protection or in situations with inadequate ventilation, use a respirator with OV/AG/P99 (US) or ABEK-P2 (EU EN 143) cartridges[2]. All respirators and their components must be tested and approved under relevant government standards such as NIOSH or CEN[2].

## Fire and Explosion Hazard Data

While not classified as flammable, **(2,3,5-Trifluorophenyl)methanamine** will burn and presents specific hazards in a fire situation.

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish flames[2].
- **Specific Hazards from Combustion:** Thermal decomposition can release hazardous and toxic gases. These include carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen fluoride gas[2].
- **Advice for Firefighters:** In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear if necessary[2].

## Accidental Release and Disposal Procedures

**Accidental Release Measures:** The primary objective during a spill is to contain the material safely and prevent it from entering the environment.

- **Evacuate:** Evacuate personnel to safe areas[2].
- **Ventilate:** Ensure adequate ventilation.
- **Don PPE:** Wear the full personal protective equipment as described in Section 3.
- **Containment:** Pick up and arrange disposal without creating dust[2]. Sweep up the material and shovel it into a suitable, closed container for disposal[2].
- **Environmental Protection:** Do not allow the product to enter drains or waterways[2].

Waste Disposal: Disposal of **(2,3,5-Trifluorophenyl)methanamine** and its containers must be conducted in accordance with all applicable federal, state, and local environmental regulations.

## Physical and Chemical Properties

A comprehensive toxicological investigation of this compound has not been completed[2]. The available physical and chemical data are summarized below.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> F <sub>3</sub> N	[2]
Molecular Weight	161.12 g/mol	[2]
CAS Number	244022-72-8	[2]

## Conclusion

**(2,3,5-Trifluorophenyl)methanamine** is a valuable chemical intermediate whose utility is matched by its significant hazards. Its classification as a corrosive substance that causes severe skin burns and eye damage demands the highest level of respect and care in the laboratory. The information presented in this guide, from GHS classification to emergency protocols and PPE requirements, provides the necessary framework for its safe use. By understanding the causality behind these safety measures, researchers and scientists can establish a self-validating system of protocols that protects both themselves and their colleagues, ensuring that scientific advancement does not come at the cost of personal safety.

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## References

- 1. (2,3,5-Trifluorophenyl)methanamine | C7H6F3N | CID 3325139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. capotchem.cn [capotchem.cn]
- To cite this document: BenchChem. [(2,3,5-Trifluorophenyl)methanamine safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1306604#2-3-5-trifluorophenyl-methanamine-safety-data-sheet-sds-information]

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